

Carboxy-PTIO vs. PTIO: A Comparative Analysis for Nitric Oxide Scavenging

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Compound of Interest		
Compound Name:	Carboxy-PTIO	
Cat. No.:	B233577	Get Quote

In the realm of nitric oxide (NO) research, the imidazolineoxyl N-oxides, **Carboxy-PTIO** and PTIO, stand out as pivotal tools for scavenging NO and elucidating its multifaceted roles in biological systems. While both molecules share a common core structure and fundamental mechanism of action, their distinct physicochemical properties lead to significant differences in their application, efficacy, and potential for experimental artifacts. This guide provides a comprehensive comparison of **Carboxy-PTIO** and PTIO, supported by experimental data, to aid researchers in selecting the appropriate scavenger for their specific needs.

Physicochemical Properties: A Tale of Two Solubilities

The primary distinction between **Carboxy-PTIO** and PTIO lies in the substitution at the phenyl ring. **Carboxy-PTIO** possesses a carboxyl group, rendering it significantly more water-soluble than its parent compound, PTIO. This difference in solubility is a critical determinant of their utility in various experimental settings.

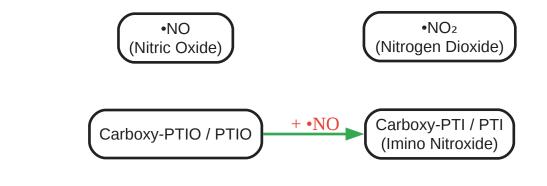


Property	Carboxy-PTIO	PTIO
Chemical Name	2-(4-Carboxyphenyl)-4,4,5,5- tetramethylimidazoline-1-oxyl- 3-oxide	2-Phenyl-4,4,5,5- tetramethylimidazoline-1-oxyl- 3-oxide
Molecular Formula	C14H17N2O4	C13H17N2O2
Molecular Weight	277.30 g/mol [1]	233.29 g/mol [2]
CAS Number	145757-47-7[1]	18390-00-6[2]
Appearance	Crystalline solid	Blue to dark blue powder/crystal[3]
Solubility	Soluble in aqueous buffers (e.g., PBS), DMF, Ethanol, DMSO[4]	Sparingly soluble in aqueous buffers; Soluble in DMSO[1]
Stability	Stock solutions are stable for at least 4 years. Solutions in biological media may have reduced stability and scavenging efficacy over time.	Stock solutions in DMSO are stable for up to 6 months at -80°C.[1]

Mechanism of Nitric Oxide Scavenging

Both **Carboxy-PTIO** and PTIO are stable organic radicals that react with nitric oxide in a stoichiometric manner. The fundamental reaction involves the oxidation of NO to nitrogen dioxide (NO₂) and the reduction of the PTIO derivative to its corresponding imino nitroxide (PTI) derivative.







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